

Application Note: Determination of Thiaclopridd4 in Environmental Samples by LC-MS/MS

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Compound of Interest		
Compound Name:	Thiacloprid-d4	
Cat. No.:	B571488	Get Quote

Abstract

This application note details a robust and sensitive method for the quantification of **Thiacloprid-d4** in various environmental matrices, including water and soil, using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol employs Solid-Phase Extraction (SPE) for water samples and a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction for soil samples, ensuring effective cleanup and concentration of the analyte. The use of an isotopically labeled internal standard, **Thiacloprid-d4**, allows for accurate quantification by compensating for matrix effects and variations in extraction efficiency and instrument response. The described LC-MS/MS method operating in Multiple Reaction Monitoring (MRM) mode provides high selectivity and sensitivity, meeting the requirements for environmental monitoring.

Introduction

Thiacloprid is a neonicotinoid insecticide widely used in agriculture. Due to its potential impact on non-target organisms and its persistence in the environment, monitoring its presence in environmental compartments such as water and soil is crucial. The use of a deuterated internal standard, **Thiacloprid-d4**, is a common and effective strategy to improve the accuracy and precision of analytical methods by correcting for analyte losses during sample preparation and instrumental analysis. This application note provides a comprehensive protocol for the analysis of **Thiacloprid-d4** in environmental samples, intended for researchers and scientists in environmental monitoring and analytical chemistry.



Experimental Protocols Sample Preparation

1.1. Water Sample Preparation (Solid-Phase Extraction - SPE)

This protocol is suitable for various water matrices including surface water, groundwater, and tap water.

Materials:

- SPE cartridges (e.g., C18, 500 mg, 6 mL)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ultrapure water
- Formic acid
- Thiacloprid-d4 spiking solution
- Vacuum manifold for SPE

Procedure:

- Sample Collection and Preservation: Collect water samples in clean glass bottles. If not analyzed immediately, store at 4°C.
- Fortification: To a 100 mL water sample, add a known amount of **Thiacloprid-d4** internal standard solution.
- SPE Cartridge Conditioning: Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Sample Loading: Load the fortified water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.



- Washing: Wash the cartridge with 5 mL of ultrapure water to remove interfering substances.
- Drying: Dry the cartridge under vacuum for 10-15 minutes.
- Elution: Elute the analyte with two 5 mL aliquots of acetonitrile into a clean collection tube.
- Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of the initial mobile phase composition (e.g., 80:20 water:acetonitrile with 0.1% formic acid).
- Filtration: Filter the reconstituted sample through a 0.22 μ m syringe filter into an autosampler vial for LC-MS/MS analysis.
- 1.2. Soil Sample Preparation (QuEChERS Method)

This protocol is applicable to various soil types.

Materials:

- Acetonitrile (LC-MS grade)
- Anhydrous magnesium sulfate (MgSO₄)
- Sodium chloride (NaCl)
- · Primary secondary amine (PSA) sorbent
- Graphitized carbon black (GCB)
- C18 sorbent
- Thiacloprid-d4 spiking solution
- 50 mL and 15 mL centrifuge tubes

Procedure:

• Sample Preparation: Air-dry the soil sample and sieve it to remove large debris.



Extraction:

- Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Add a known amount of Thiacloprid-d4 internal standard solution.
- Add 10 mL of acetonitrile.
- Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
- Vortex vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Dispersive SPE (d-SPE) Cleanup:
 - Transfer 1 mL of the supernatant (acetonitrile extract) to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO₄, 50 mg of PSA, and 50 mg of C18.
 - Vortex for 30 seconds.
 - Centrifuge at 10,000 rpm for 5 minutes.
- Final Preparation:
 - Take an aliquot of the cleaned-up supernatant and dilute it with the initial mobile phase if necessary.
 - Filter the extract through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

• Liquid Chromatograph coupled to a tandem Mass Spectrometer with an Electrospray Ionization (ESI) source.

LC Conditions:



• Column: C18 column (e.g., 100 mm x 2.1 mm, 2.6 μm)

• Mobile Phase A: 0.1% Formic acid in Water

Mobile Phase B: 0.1% Formic acid in Acetonitrile

Gradient:

0-1 min: 10% B

• 1-8 min: 10-90% B

8-10 min: 90% B

10.1-12 min: 10% B (re-equilibration)

• Flow Rate: 0.3 mL/min

Injection Volume: 5 μL

Column Temperature: 40°C

MS/MS Conditions:

Ionization Mode: Electrospray Ionization (ESI), Positive

Scan Type: Multiple Reaction Monitoring (MRM)

Source Temperature: 150°C

• Desolvation Temperature: 450°C[1]

Capillary Voltage: 3.5 kV

MRM Transitions:

Thiacloprid-d4 (Internal Standard): Precursor Ion: m/z 257.1 → Product Ions: m/z 129.1 (quantifier), m/z 92.1 (qualifier)



 Thiacloprid (for reference): Precursor Ion: m/z 253.1 → Product Ions: m/z 125.1 (quantifier), m/z 88.1 (qualifier) (Note: Specific MRM transitions should be optimized for the instrument in use.)

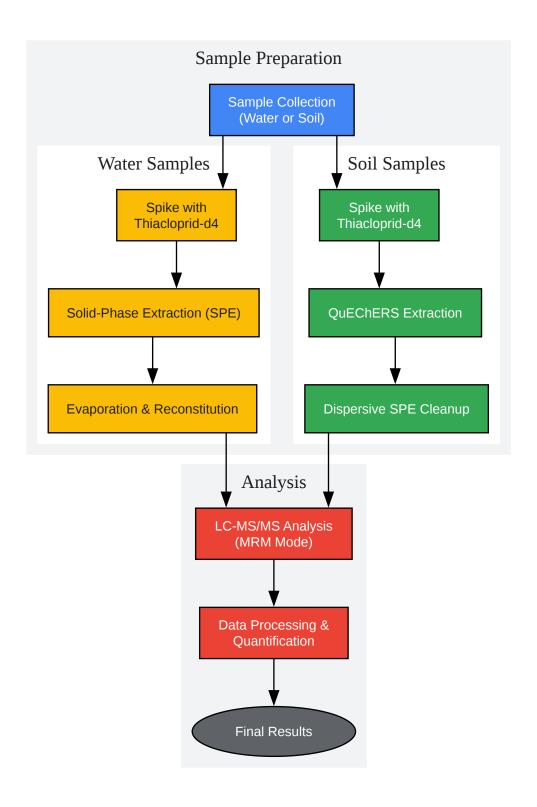
Quantitative Data Summary

The following table summarizes the quantitative performance data for Thiacloprid analysis in various environmental matrices, as reported in the literature.

Matrix	Method	LOQ	LOD	Recovery (%)	RSD (%)	Referenc e
Soil	LC-MS/MS	10 μg/kg	0.598 μg/kg	Not specified	Not specified	[2]
Soil	LC-MS/MS	0.002- 0.008 μg/g	0.0007- 0.002 μg/g	77.03 - 115.08	2.01 - 13.83	[3]
Water	LC-MS/MS (SPE)	Not specified	2-7 ng/L	78 - 110	Not specified	[4]
Environme ntal Water	HPLC	0.038– 0.190 μg L–1	0.013– 0.064 μg L–1	72.50 - 117.98	3.07–12.78	[5][6]
Butterbur	LC-MS/MS	0.002 mg/kg	0.0006 mg/kg	78.23 - 82.17	≤7.22	[7][8]

Visualizations





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Caption: Workflow for **Thiacloprid-d4** analysis in environmental samples.



Conclusion

The LC-MS/MS method detailed in this application note provides a reliable and sensitive approach for the quantification of **Thiacloprid-d4** in environmental water and soil samples. The use of an isotopically labeled internal standard ensures high accuracy and precision, making this method suitable for routine environmental monitoring and research applications. The provided sample preparation protocols are robust and can be adapted to various specific sample sub-types within the water and soil categories.

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